

The Pheromonal Influence of Estratetraenol on Human Behavior: A Comparative Meta-Analysis

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Compound of Interest

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A comprehensive meta-analysis of key studies investigating the influence of **estratetraenol** (EST), a putative human pheromone, on behavior reveals a complex and sometimes contradictory landscape of findings. This guide synthesizes quantitative data from prominent studies, offering a clear comparison of their methodologies and results for researchers, scientists, and drug development professionals. The evidence, while intriguing in some domains, underscores a need for further rigorous and standardized research to definitively establish the role of **estratetraenol** in human chemosignaling.

Comparative Analysis of Key Experimental Findings

The following tables summarize the quantitative data from three key studies that have examined the behavioral effects of **estratetraenol**. These studies cover social cognition, sexual motivation, and perception of attractiveness, providing a broad overview of the current state of research.

Study	Behavioral Outcome	Participants	Estratetraenol (EST) Condition (Mean \pm SD)	Control Condition (Mean \pm SD)	Statistical Significance (p-value)	Effect Size (ηp^2)
Oren et al. (2019)	Social Cognition (Interpersonal Perception Task Accuracy)	56 heterosexual men	1.036 \pm 0.359	0.929 \pm 0.269	p = 0.024	0.089
Emotional Reaction to Touch (Emotionality Rating)	64 heterosexual men	Higher for touch stimuli (no numerical mean provided)	Lower for touch stimuli (no numerical mean provided)	p = 0.047	0.061	
Wu et al. (2022)	Sexual Reward Preference (Area Under the Curve)	76 heterosexual men	0.49 \pm 0.23	0.43 \pm 0.22	p = 0.012	Not Reported
Hare et al. (2017)	Attractiveness Rating (Opposite-sex faces)	94 heterosexual participants (43 male, 51 female)	No significant difference	No significant difference	Not significant	Not Reported
Gender Perception (Gender-	46 heterosexual participants	No significant difference	No significant difference	Not significant	Not Reported	

neutral (24 male,
faces) 22 female)

Detailed Experimental Protocols

A critical evaluation of research findings necessitates a thorough understanding of the methodologies employed. Below are the detailed protocols for the key studies cited in this guide.

Oren et al. (2019): Social Cognition and Emotional Reaction

- **Participants:** The study included two experiments with 56 and 64 heterosexual men, respectively.[1] Participants were screened to be healthy, non-smokers, with a normal sense of smell.[1]
- **Stimuli:** The experimental stimulus was a 2M solution of **estratetraenol** in propylene glycol with 1% eugenol as a masking odor. The control solution consisted of propylene glycol with 1% eugenol.[2]
- **Experimental Design:** A double-blind, within-subject design was used, with each participant completing the tasks under both EST and control conditions in two separate sessions a week apart.[1]
- **Procedure:** The solutions were applied to a Band-Aid placed on the participants' upper lip. In the first experiment, participants performed the Interpersonal Perception Task (IPT), which involves making inferences about relationships and social situations from video clips.[1] In the second experiment, they rated their emotional reaction to images of romantic touch.[1]

Wu et al. (2022): Sexual Reward Preference

- **Participants:** 76 heterosexual men participated in the study.[3]
- **Stimuli:** **Estratetraenol** (500µM in a 1% v/v clove oil propylene glycol solution) and a control solution of the carrier alone were used.[3]

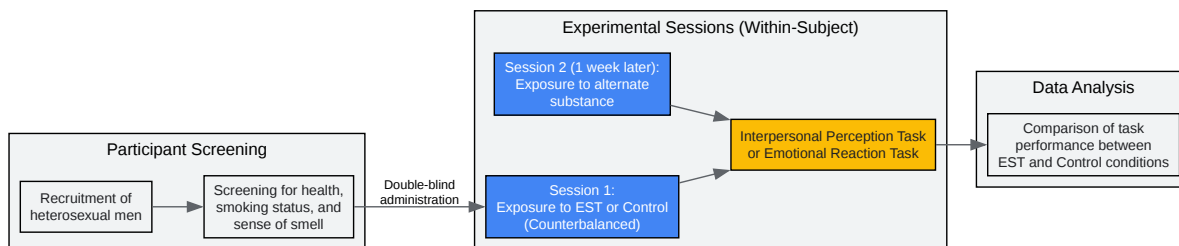
- Experimental Design: The study employed a double-blind, placebo-controlled, within-participant design, with two experimental sessions separated by a week.[\[3\]](#)
- Procedure: Participants were exposed to the olfactory stimuli via a specialized device. They then completed a sexual delay discounting task where they had to choose between a smaller, immediate sexual reward (viewing a sexual picture for a shorter duration) and a larger, delayed sexual reward (waiting longer to view the same picture for a longer duration).[\[3\]](#)

Hare et al. (2017): Attractiveness and Gender Perception

- Participants: This study included 94 heterosexual, Caucasian participants (43 male, 51 female) for the attractiveness rating task and 46 of those for the gender perception task.[\[4\]](#)
- Stimuli: The study used androstadienone (AND) and **estratetraenol** (EST). The specific concentrations and carrier solutions were not detailed in the provided search results but followed standard practices.
- Experimental Design: A double-blind, within-subject design was utilized, with participants exposed to a control scent on one day and a putative pheromone on another.[\[5\]](#)
- Procedure: Participants completed two computer-based tasks. In the first, they rated photographs of opposite-sex faces for attractiveness and perceived unfaithfulness.[\[4\]](#) In the second, they indicated the gender of gender-neutral facial morphs.[\[4\]](#)

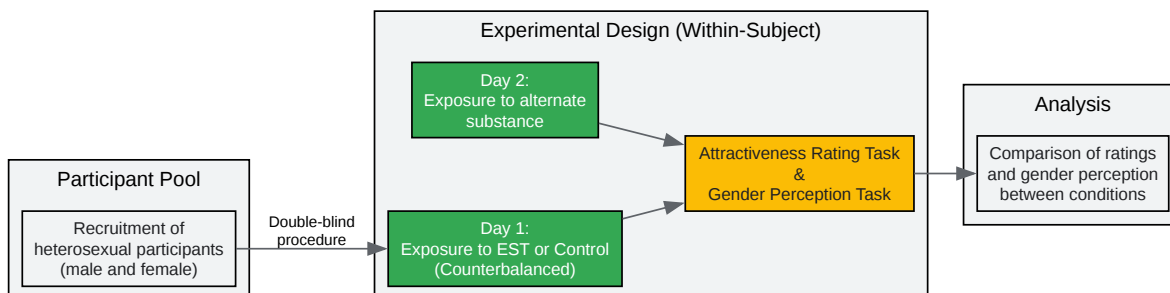
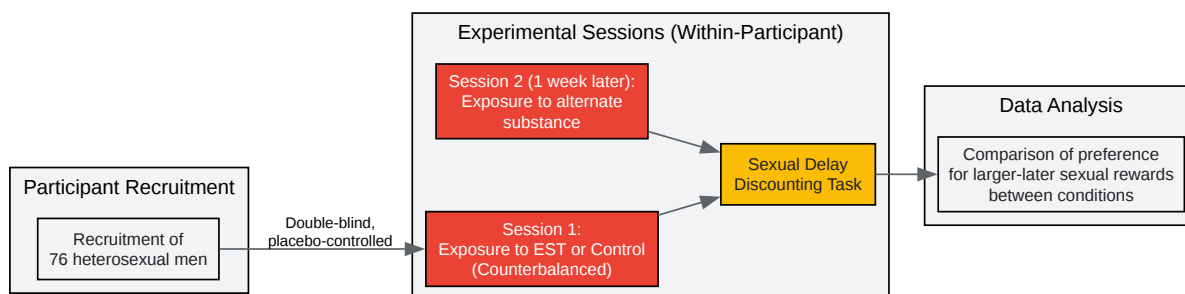
Visualizing Experimental Workflows

To further clarify the methodologies of the cited studies, the following diagrams illustrate their experimental workflows.



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Diagram 1: Experimental Workflow for Oren et al. (2019).



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